

# Best practices for long-term storage of Ret-IN-17

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## Compound of Interest

Compound Name: Ret-IN-17

Cat. No.: B12418699

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## Technical Support Center: Ret-IN-17

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **Ret-IN-17**, also known as YAP-TEAD Inhibitor 1 (Peptide 17). Adherence to these guidelines is critical for maintaining the compound's stability and ensuring experimental reproducibility.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **Ret-IN-17** powder?

A1: **Ret-IN-17** powder should be stored at -20°C for long-term stability. Under these conditions, the product is stable for up to 3 years.[\[1\]](#)[\[2\]](#)

Q2: How should I store **Ret-IN-17** after dissolving it in a solvent?

A2: Once dissolved, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#) These aliquots should be stored in tightly sealed vials at -80°C for up to one year or at -20°C for up to one month.[\[1\]](#)[\[3\]](#)

Q3: In which solvent should I dissolve **Ret-IN-17**?

A3: **Ret-IN-17** is soluble in DMSO at a concentration of 100 mg/mL.[\[1\]](#) It is important to use fresh, moisture-free DMSO, as absorbed moisture can reduce the solubility of the compound.  
[\[1\]](#)

Q4: My vial of **Ret-IN-17** powder arrived at room temperature. Is it still viable?

A4: While the recommended long-term storage is at -20°C, many compounds, including peptides like **Ret-IN-17**, are stable at warmer temperatures for short periods, such as during shipping.<sup>[4]</sup><sup>[5]</sup> For optimal long-term stability, it should be transferred to a -20°C freezer upon receipt.

Q5: The vial appears to be empty. Is there a problem with my order?

A5: If you have ordered a small quantity of **Ret-IN-17**, it may appear as a thin film or may not be easily visible in the vial. Before use, ensure any powder that may have been dislodged during shipping has settled to the bottom of the vial by gently tapping it.<sup>[2]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Ret-IN-17	1. Use of old or hydrated DMSO. 2. Insufficient mixing.	1. Use fresh, anhydrous DMSO. <sup>[1]</sup> 2. Vortex or sonicate the solution to aid dissolution. <sup>[2]</sup>
Precipitate forms in stock solution after freezing	1. Supersaturated solution. 2. Repeated freeze-thaw cycles.	1. Gently warm the solution and vortex to redissolve. Consider preparing a slightly less concentrated stock solution. 2. Ensure the stock solution is aliquoted to minimize freeze-thaw cycles. <sup>[1][2]</sup>
Inconsistent experimental results	1. Degradation of Ret-IN-17 due to improper storage. 2. Inaccurate concentration of stock solution.	1. Review storage conditions and duration. If stored improperly, obtain a new vial. 2. Re-evaluate the preparation of the stock solution, ensuring complete dissolution.
Reduced compound activity	1. Stock solution stored for longer than the recommended duration. 2. Multiple freeze-thaw cycles of the stock solution.	1. Prepare a fresh stock solution from powder. 2. Always use a fresh aliquot for each experiment.

## Quantitative Data Summary

### Long-Term Storage Recommendations for Ret-IN-17

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Store in a tightly sealed vial. <a href="#">[1]</a> <a href="#">[2]</a>
In Solvent (e.g., DMSO)	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[1]</a>
In Solvent (e.g., DMSO)	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[1]</a> <a href="#">[3]</a>

## Solubility of Ret-IN-17

Solvent	Concentration
DMSO	100 mg/mL (49.5 mM) <a href="#">[1]</a>

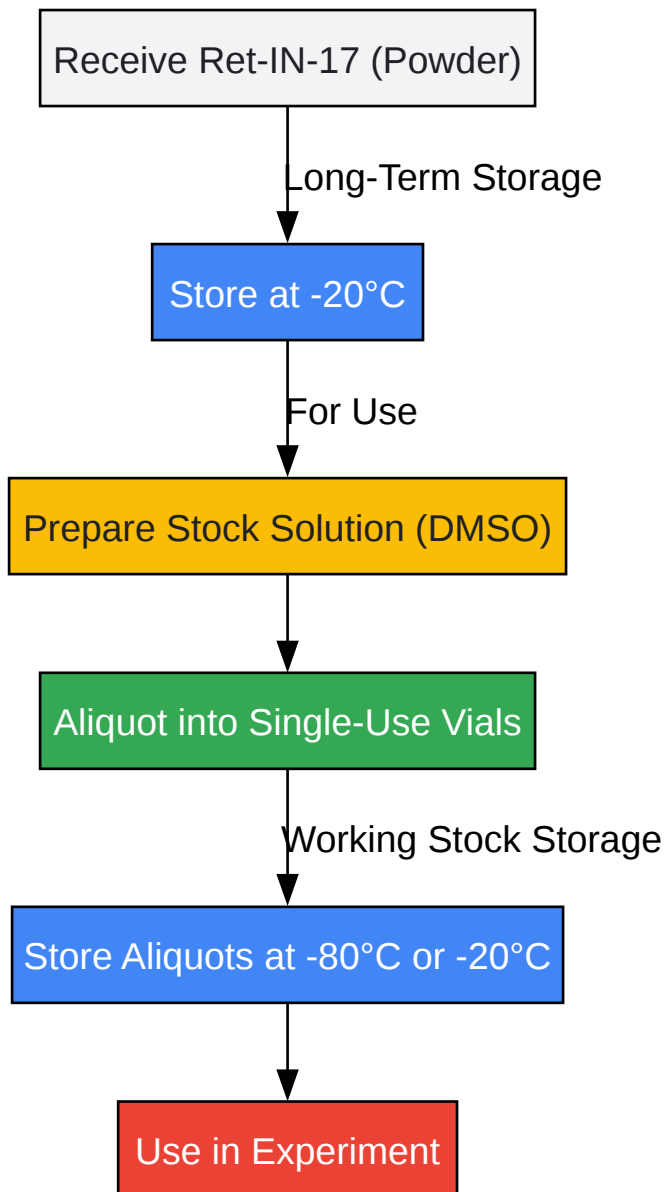
## Experimental Protocols

Preparation of a 10 mM Stock Solution of **Ret-IN-17** in DMSO:

- **Acclimatization:** Allow the vial of **Ret-IN-17** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Solvent Addition:** Using a calibrated pipette, add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve a final concentration of 10 mM. For example, to a 1 mg vial of **Ret-IN-17** (Molecular Weight: ~2020 g/mol ), add approximately 49.5  $\mu$ L of DMSO.
- **Dissolution:** Vortex the vial until the powder is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Dispense the stock solution into single-use, tightly sealed vials. Store these aliquots at -80°C for up to one year or at -20°C for up to one month.

## Visualizations

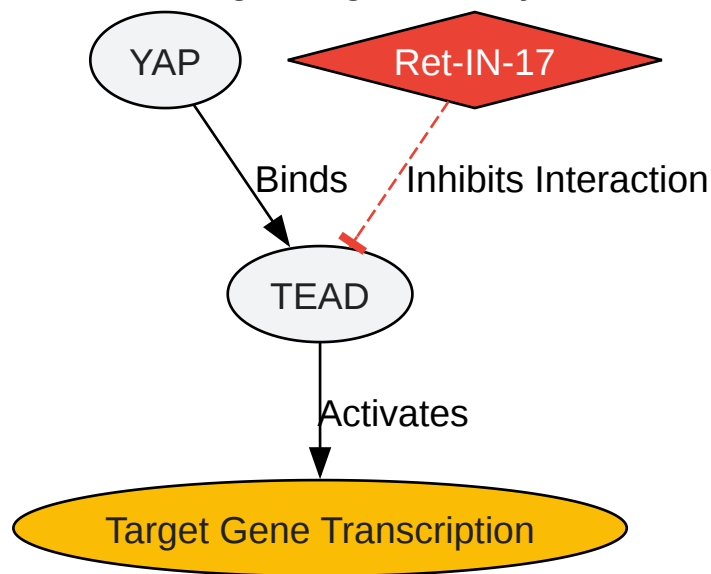
## Experimental Workflow for Ret-IN-17 Handling



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Caption: Workflow for the proper handling and storage of **Ret-IN-17**.

## Ret-IN-17 Signaling Pathway Inhibition



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Caption: **Ret-IN-17** inhibits the interaction between YAP and TEAD.

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## References

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